

In-Depth Technical Guide: 2,4,6-Trifluorophenyl Isocyanate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2,4,6-Trifluorophenyl isocyanate*

Cat. No.: B1351153

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CAS Number: 50528-80-8

This technical guide provides a comprehensive overview of **2,4,6-Trifluorophenyl isocyanate**, a key reagent for researchers, scientists, and professionals in drug development and materials science. It covers its physicochemical properties, synthesis, reactivity, applications, and safety protocols.

Physicochemical Properties

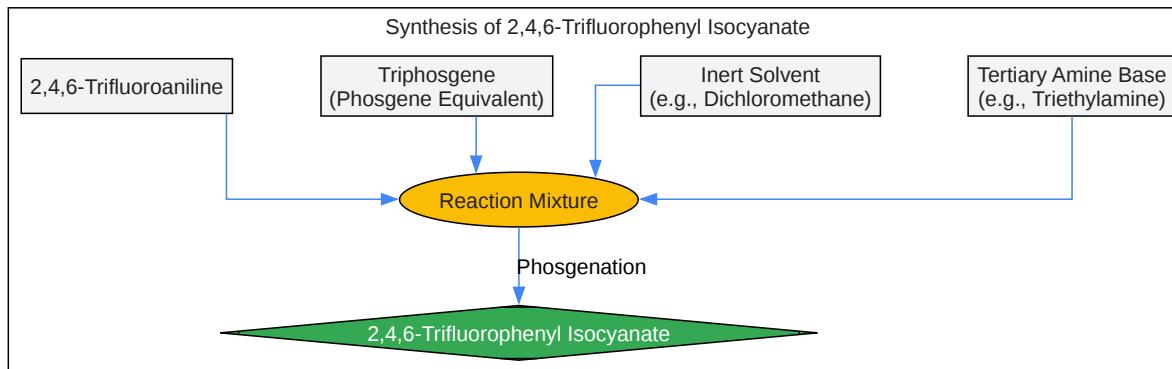
2,4,6-Trifluorophenyl isocyanate is a fluorinated organic compound characterized as a liquid at room temperature.^[1] The trifluoromethyl groups significantly influence its electronic properties and reactivity.

Property	Value	Reference
Molecular Formula	C ₇ H ₂ F ₃ NO	[2] [3]
Molecular Weight	173.09 g/mol	[1] [2] [3]
Appearance	Liquid	[1]
Boiling Point	166.4°C at 760 mmHg	[2]
Purity	≥98%	[2]
InChI	1S/C7H2F3NO/c8-4-1-5(9)7(11-3-12)6(10)2-4/h1-2H	[2] [3]
InChI Key	XORSGSHLSDFOHP-UHFFFAOYSA-N	[2] [3]
Canonical SMILES	C1=C(C(=C(C=C1F)F)N=C=O)F	
Topological Polar Surface Area	29.4 Å ²	[2]
XLogP3	3	[2]
Heavy Atom Count	12	[2]
Rotatable Bond Count	1	[2]

Synthesis and Reactivity

Synthesis

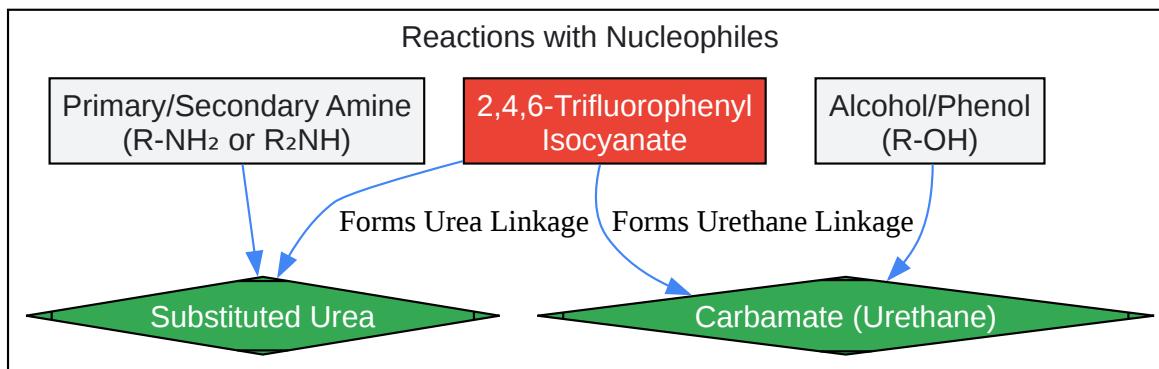
The synthesis of aryl isocyanates is commonly achieved through the reaction of the corresponding aniline with phosgene or a phosgene equivalent, such as triphosgene. This method is a standard procedure for producing a wide range of isocyanates.[\[4\]](#)

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Caption: Synthetic pathway for **2,4,6-Trifluorophenyl isocyanate**.

Reactivity

The isocyanate group ($\text{-N}=\text{C}=\text{O}$) is highly electrophilic, making it susceptible to attack by nucleophiles.^[5] This reactivity is the cornerstone of its utility in synthesis. It readily reacts with amines to form urea derivatives and with alcohols to yield carbamates (urethanes). These reactions are fundamental in the production of polyurethanes and other polymers, as well as in the derivatization of drug molecules.^[6]



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Caption: Reactivity of **2,4,6-Trifluorophenyl isocyanate** with nucleophiles.

Applications in Research and Development

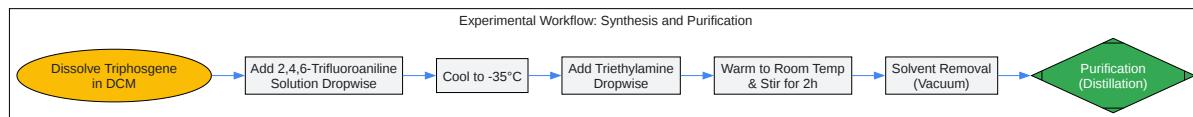
Trifluoromethyl-substituted phenyl isocyanates are valuable building blocks in several fields:

- Pharmaceutical Development: They serve as intermediates in the synthesis of complex molecules with potential biological activity. The trifluoromethyl groups can enhance metabolic stability, binding affinity, and cell permeability of drug candidates.[6]
- Polymer Chemistry: This isocyanate is used to synthesize high-performance polymers, such as polyurethanes and polyureas. The fluorine atoms impart desirable properties like increased thermal stability, chemical resistance, and altered surface properties.[6]
- Agrochemicals: It is employed in the formulation of pesticides and herbicides, where the trifluoromethyl moiety can improve efficacy.[6]
- Chemical Probes: The reactivity of the isocyanate group allows for its use in creating chemical probes to study biological systems and for the derivatization of molecules for analytical purposes.

Experimental Protocols

General Synthesis of 2,4,6-Trifluorophenyl Isocyanate

This protocol is a general method adapted from the synthesis of other aryl isocyanates.[\[4\]](#)



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Caption: Workflow for the synthesis of **2,4,6-Trifluorophenyl isocyanate**.

Methodology:

- Reaction Setup: In a three-necked flask equipped with a dropping funnel, magnetic stirrer, and nitrogen inlet, dissolve triphosgene (1.1 equivalents) in anhydrous dichloromethane (DCM).
- Addition of Aniline: Dissolve 2,4,6-trifluoroaniline (1.0 equivalent) in anhydrous DCM and add it dropwise to the stirred triphosgene solution at room temperature.
- Cooling: After the initial addition, cool the reaction mixture to approximately -35°C using an appropriate cooling bath.
- Base Addition: Add triethylamine (3.0 equivalents) dropwise to the cooled mixture, ensuring the temperature does not rise significantly.
- Reaction: Allow the mixture to slowly warm to room temperature and stir for 2-3 hours.
- Work-up: Remove the solvent under reduced pressure.
- Purification: The crude product can be purified by fractional distillation under vacuum to yield pure **2,4,6-trifluorophenyl isocyanate**.

Synthesis of a Urea Derivative

This protocol demonstrates the typical reaction of **2,4,6-trifluorophenyl isocyanate** with a primary amine.

Methodology:

- Reactant Preparation: In a round-bottom flask, dissolve a primary amine (e.g., benzylamine, 1.0 equivalent) in a suitable aprotic solvent like tetrahydrofuran (THF) or DCM.
- Isocyanate Addition: Add **2,4,6-trifluorophenyl isocyanate** (1.0 equivalent) dropwise to the stirred amine solution at room temperature. The reaction is often exothermic.
- Reaction: Stir the mixture at room temperature for 1-2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Isolation: Upon completion, the urea product often precipitates from the solution. It can be collected by filtration. If it remains in solution, the solvent is removed under reduced pressure, and the resulting solid is purified by recrystallization.

Safety and Handling

2,4,6-Trifluorophenyl isocyanate is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated fume hood.[2][7]

Hazard Type	GHS Hazard Statements
Flammability	H226: Flammable liquid and vapour.[2][7]
Toxicity	H330: Fatal if inhaled.[2][7]
Health Hazards	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2][7] H340: May cause genetic defects.[2] H350: May cause cancer.[2] H372: Causes damage to organs through prolonged or repeated exposure.[2]

Handling and Storage:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[2][8] Use a NIOSH/MSHA-approved respirator.[9]
- Handling: Work under a chemical fume hood.[7] Avoid inhalation of vapor and contact with skin and eyes.[8] Keep away from open flames, hot surfaces, and sources of ignition.[7][9]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][10] Recommended storage temperature is 2-8°C.[2][7] The compound is moisture-sensitive and should be stored under an inert atmosphere (e.g., nitrogen).[7][10]
- Incompatibilities: Incompatible with acids, strong oxidizing agents, strong bases, alcohols, and amines.[9] Avoid exposure to moist air or water.[9]

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[7][11]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water. Seek immediate medical attention.[7][8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[7][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]

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- To cite this document: BenchChem. [In-Depth Technical Guide: 2,4,6-Trifluorophenyl Isocyanate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1351153#2-4-6-trifluorophenyl-isocyanate-cas-number-50528-80-8]

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